

An In-depth Technical Guide to 1-bromo-3-methylbutan-2-ol

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Compound of Interest

Compound Name: **1-bromo-3-methylbutan-2-ol**

Cat. No.: **B044407**

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This technical guide provides a comprehensive overview of **1-bromo-3-methylbutan-2-ol**, a valuable chemical intermediate for researchers, scientists, and professionals in drug development. This document details its chemical identifiers, physical properties, a proposed synthesis protocol, and characterization methods.

Chemical Identifiers and Properties

1-bromo-3-methylbutan-2-ol is a secondary bromoalcohol. Its unique structure makes it a useful building block in organic synthesis.

Identifier	Value	Reference
CAS Number	1438-12-6	[1]
IUPAC Name	1-bromo-3-methylbutan-2-ol	[1]
Molecular Formula	C5H11BrO	[1]
Molecular Weight	167.04 g/mol	[1]
InChI	InChI=1S/C5H11BrO/c1-4(2)5(7)3-6/h4-5,7H,3H2,1-2H3	[1]
SMILES	CC(C)C(CBr)O	[1]
Synonyms	1-Bromo-3-methyl-2-butanol	[1]

Physical Properties (Predicted and Experimental)

Property	Value	Notes
XLogP3	1.7	Computed by XLogP3 3.0
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	2	

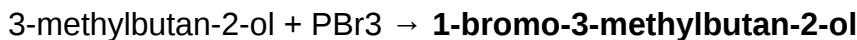
Safety Information

Based on GHS classifications, **1-bromo-3-methylbutan-2-ol** is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Appropriate personal protective equipment should be worn when handling this compound.

Synthesis Protocol

A proposed method for the synthesis of **1-bromo-3-methylbutan-2-ol** is the reaction of 3-methylbutan-2-ol with phosphorus tribromide (PBr₃). This reaction typically proceeds via an SN₂ mechanism, which results in the inversion of stereochemistry at the chiral center and, importantly, avoids the carbocation rearrangements that can occur with other brominating agents like hydrobromic acid.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Reaction:



Materials:

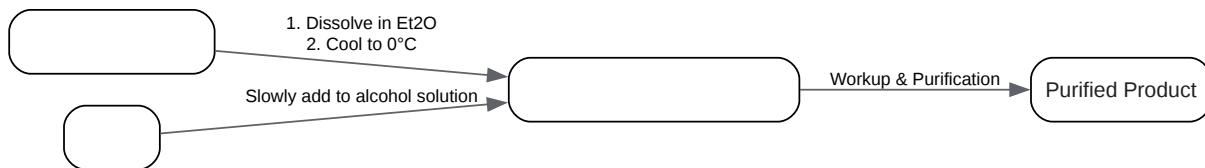
- 3-methylbutan-2-ol
- Phosphorus tribromide (PBr₃)
- Anhydrous diethyl ether

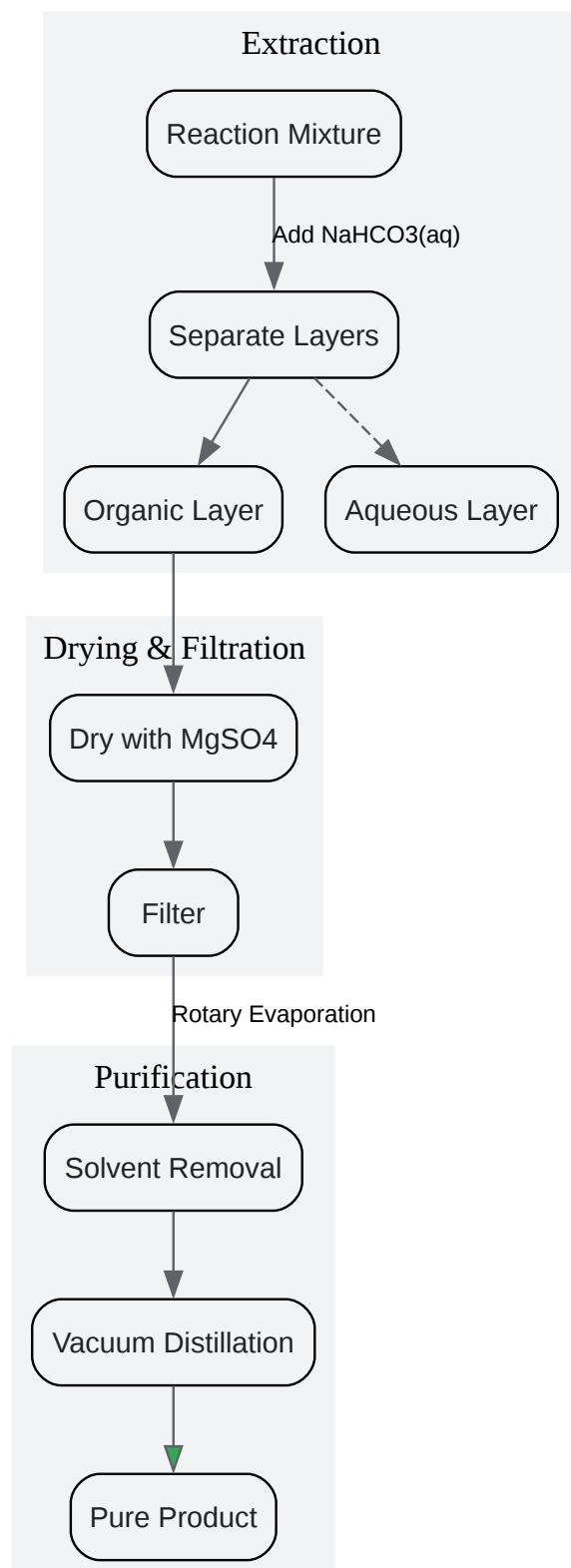
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve 3-methylbutan-2-ol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the flask in an ice bath.
- Slowly add a solution of phosphorus tribromide in anhydrous diethyl ether to the cooled solution of the alcohol with constant stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for a specified time to ensure the reaction goes to completion.
- After reflux, cool the reaction mixture back to 0°C in an ice bath.
- Slowly and carefully quench the reaction by adding saturated sodium bicarbonate solution to neutralize any unreacted PBr₃ and acidic byproducts.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **1-bromo-3-methylbutan-2-ol**.
- The crude product can be further purified by vacuum distillation.



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